

safe handling and storage of 2-Amino-4-(trifluoromethyl)pyridine

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Compound of Interest

Compound Name: 2-Amino-4-(trifluoromethyl)pyridine

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Technical Support Center: 2-Amino-4-(trifluoromethyl)pyridine

This technical support center provides essential information for the safe handling, storage, and use of **2-Amino-4-(trifluoromethyl)pyridine** (CAS No. 106447-97-6) in research and development.

Frequently Asked Questions (FAQs)

Q1: What are the primary applications of **2-Amino-4-(trifluoromethyl)pyridine**?

A1: **2-Amino-4-(trifluoromethyl)pyridine** is a crucial intermediate in organic synthesis, particularly in the pharmaceutical and agrochemical industries.[1][2] Its structure, featuring both an amino group and a trifluoromethyl group, makes it a versatile building block for creating more complex molecules.[1] In pharmaceuticals, it is used in the synthesis of active ingredients like kinase inhibitors for cancer treatment.[1] In the agrochemical sector, it is used to produce effective insecticides and fungicides.[2]

Q2: What are the main hazards associated with 2-Amino-4-(trifluoromethyl)pyridine?

A2: **2-Amino-4-(trifluoromethyl)pyridine** is classified as a hazardous substance. It can be fatal if swallowed, harmful in contact with skin, cause skin irritation, and may cause an allergic



skin reaction.[3][4] It also causes serious eye irritation and may lead to respiratory irritation.[3] [4]

Q3: What personal protective equipment (PPE) is required when handling this compound?

A3: When handling **2-Amino-4-(trifluoromethyl)pyridine**, it is essential to wear appropriate personal protective equipment. This includes chemical-resistant gloves, safety goggles or a face shield, and a lab coat or protective suit.[3][5] In cases of inadequate ventilation or when dust is generated, a NIOSH-approved respirator is necessary.[5][6]

Q4: How should I properly store **2-Amino-4-(trifluoromethyl)pyridine**?

A4: Store the compound in a cool, dry, and well-ventilated area in a tightly sealed container.[3] [5] It is also noted to be hygroscopic, so storage under an inert gas is recommended.[5] Keep it away from strong oxidizing agents.[5][6]

Q5: What should I do in case of accidental exposure?

A5: In case of accidental exposure, take the following first aid measures:

- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[3]
- In case of skin contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention.[3][6]
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention.[3][6]
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[3]

Troubleshooting Guide



Issue	Possible Cause	Recommended Solution
Compound has discolored or clumped together.	The compound is hygroscopic and has likely absorbed moisture from the air.[5]	Store the compound in a desiccator or under an inert atmosphere (e.g., nitrogen or argon). Ensure the container is always tightly sealed after use.
Poor solubility in a reaction solvent.	The compound has low solubility in water but is soluble in many organic solvents like ethanol and dichloromethane. [2]	Try using a different organic solvent. Gentle heating may also improve solubility, but be mindful of the compound's melting point and the reaction's temperature constraints.
Unexpected side products in a reaction.	The amino group is reactive and can participate in various side reactions. Incompatible materials, such as strong oxidizing agents, can also lead to decomposition.[5][6]	Protect the amino group with a suitable protecting group if it is not the intended reactive site. Ensure all reagents and solvents are pure and free from incompatible substances.
Inconsistent reaction yields.	This could be due to variations in reagent quality, reaction conditions (temperature, time), or moisture contamination.	Standardize all reaction parameters. Use freshly opened or purified reagents and ensure all glassware is thoroughly dried before use.

Physicochemical Data



Property	Value	Reference
Molecular Formula	C6H5F3N2	[1][7]
Molecular Weight	162.11 g/mol	[1][4][7]
Appearance	White to off-white crystalline solid	[3][6]
Melting Point	70-74 °C	[1][3][7]
Boiling Point	221.3 ± 40.0 °C at 760 mmHg	[1]
Flash Point	87.7 ± 27.3 °C	[1]
Density	1.4 ± 0.1 g/cm ³	[1]
Solubility	Low solubility in water; Soluble in many organic solvents like ethanol and dichloromethane.	[2]

Experimental Protocols General Handling and Weighing Protocol

This protocol outlines the safe procedure for handling and weighing **2-Amino-4- (trifluoromethyl)pyridine** in a laboratory setting.

· Preparation:

- Ensure a chemical fume hood is operational.
- Gather all necessary PPE: lab coat, chemical-resistant gloves (nitrile is a good choice),
 and safety goggles.
- Prepare a clean, dry weighing vessel and any necessary spatulas or other utensils.

• Handling:

Work exclusively within the chemical fume hood to minimize inhalation exposure.



- Carefully open the container of 2-Amino-4-(trifluoromethyl)pyridine, avoiding the creation of dust.
- Use a clean spatula to transfer the desired amount of the solid to the weighing vessel.
- Weighing:
 - Place the weighing vessel on a calibrated analytical balance.
 - · Record the weight.
 - If necessary, carefully add or remove small amounts of the compound to reach the target weight, minimizing any spillage.
- Post-Weighing:
 - Tightly seal the container of **2-Amino-4-(trifluoromethyl)pyridine** immediately after use.
 - Clean any minor spills within the fume hood using an appropriate absorbent material.
 - Properly dispose of any contaminated materials (e.g., weighing paper, gloves) in a designated chemical waste container.
 - Wash hands thoroughly with soap and water after handling is complete.

Accidental Spill Response Protocol

This protocol describes the steps to take in the event of a small-scale spill of **2-Amino-4-** (trifluoromethyl)pyridine.

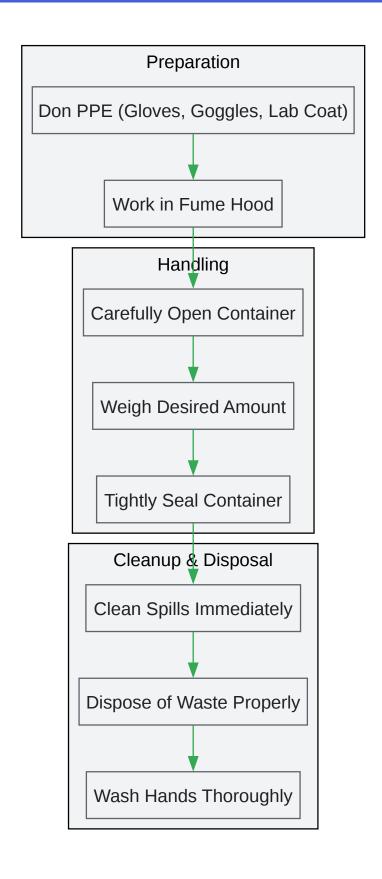
- Immediate Actions:
 - Alert personnel in the immediate area of the spill.
 - If safe to do so, eliminate all ignition sources.
 - Ensure the area is well-ventilated, preferably within a fume hood.
- Containment and Cleanup:



- Wear appropriate PPE, including respiratory protection if dust is present.[8]
- For a dry spill, carefully sweep or shovel the material into a suitable, labeled container for disposal. Avoid generating dust.[8]
- Use an inert absorbent material, such as sand or vermiculite, to contain and absorb the spill.
- Place the absorbed material into a sealed container for proper chemical waste disposal.
- Decontamination:
 - Wash the spill area with soap and water, and then rinse thoroughly.
 - Collect all cleanup materials and contaminated PPE for disposal as hazardous waste.
- · Reporting:
 - Report the spill to the laboratory supervisor or safety officer.

Visual Guides

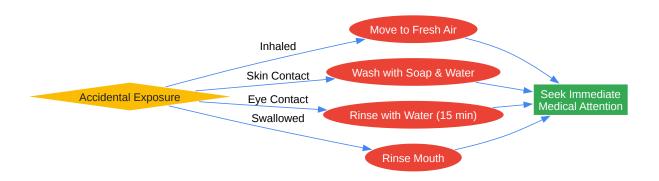




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Caption: A workflow diagram for the safe handling of **2-Amino-4-(trifluoromethyl)pyridine**.





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Caption: A logical diagram outlining first aid procedures for exposure to **2-Amino-4- (trifluoromethyl)pyridine**.

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